

Cisplatin's Mechanism of Action in DNA Repair-Deficient Cells: A Technical Guide

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Abstract

Cisplatin, a cornerstone of cancer chemotherapy, exerts its cytotoxic effects primarily through the formation of DNA adducts, which obstruct fundamental cellular processes like replication and transcription.^[1] The efficacy of cisplatin is profoundly influenced by the cell's capacity to repair this DNA damage. In cells with compromised DNA repair pathways, the persistence of cisplatin-induced lesions leads to heightened cytotoxicity. This guide provides an in-depth examination of cisplatin's mechanism of action, with a particular focus on its effects in cells deficient in key DNA repair pathways, including Nucleotide Excision Repair (NER), Mismatch Repair (MMR), and Homologous Recombination (HR), the latter often associated with BRCA1/2 mutations. This document details the molecular interactions of cisplatin with DNA, the cellular responses to the ensuing damage, and the experimental methodologies used to investigate these processes.

Cisplatin-DNA Interaction: The Genesis of Cytotoxicity

Cisplatin's therapeutic action is initiated by its entry into the cell and subsequent aquation, a process where the chloride ligands are replaced by water molecules. This aquated form of cisplatin is highly reactive and readily binds to the N7 position of purine bases in the DNA.^{[2][3]} This binding results in the formation of various DNA adducts, with the most prevalent being 1,2-intrastrand crosslinks between adjacent guanine residues (GpG), accounting for approximately 65% of all adducts.^[4] Other significant adducts include 1,2-intrastrand crosslinks between an adenine and a guanine (ApG) (25%), 1,3-intrastrand crosslinks, and a smaller fraction of interstrand crosslinks.^{[4][5]} These adducts introduce significant distortions into the DNA double helix, which serve as the primary trigger for the cellular DNA damage response (DDR).^{[1][6]}

Table 1: Major Cisplatin-DNA Adducts

Adduct Type	Frequency	Description
1,2-intrastrand d(GpG)	~65%	Crosslink between two adjacent guanine bases on the same DNA strand.
1,2-intrastrand d(ApG)	~25%	Crosslink between an adjacent adenine and guanine on the same DNA strand.
1,3-intrastrand d(GpNpG)	Less frequent	Crosslink between two guanine bases separated by one nucleotide.
Interstrand Crosslinks	Low percentage	Crosslink between bases on opposite DNA strands.
Monofunctional Adducts	Variable	Cisplatin bound to a single DNA base.

The Role of Nucleotide Excision Repair (NER) in Cisplatin Resistance

The Nucleotide Excision Repair (NER) pathway is the primary mechanism for removing bulky, helix-distorting DNA lesions, including cisplatin-induced intrastrand adducts.^{[7][8][9]} Consequently, the efficiency of the NER pathway is a major determinant of a cell's sensitivity to cisplatin.^{[7][8]}

NER Pathway Overview

The NER pathway can be broadly divided into two sub-pathways:

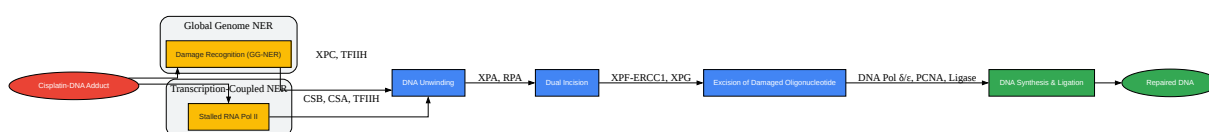
- Global Genome NER (GG-NER): This pathway surveys the entire genome for DNA damage.
- Transcription-Coupled NER (TC-NER): This pathway specifically repairs lesions in the transcribed strand of active genes, which block the progression of RNA polymerase.[9]

Both pathways converge on a common set of steps: damage recognition, unwinding of the DNA around the lesion, dual incision of the damaged strand, removal of the oligonucleotide containing the adduct, and synthesis of a new DNA strand using the undamaged strand as a template.[7][8]

NER Deficiency and Cisplatin Hypersensitivity

Cells with defects in NER pathway components, such as those from individuals with Xeroderma Pigmentosum (XP) or Cockayne Syndrome (CS), exhibit hypersensitivity to cisplatin.[9] This is because the inability to remove cisplatin adducts leads to persistent blockage of replication and transcription, ultimately triggering apoptosis.[9] Conversely, overexpression of NER-related genes, such as ERCC1, is a well-documented mechanism of cisplatin resistance in various cancer types.[10]

Signaling Pathway: Nucleotide Excision Repair (NER)



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Caption: The Nucleotide Excision Repair (NER) pathway for removing cisplatin-DNA adducts.

Mismatch Repair (MMR) and its Paradoxical Role in Cisplatin Sensitivity

The Mismatch Repair (MMR) system is primarily responsible for correcting base-base mismatches and small insertions/deletions that arise during DNA replication.^{[11][12]} However, it also plays a significant, albeit complex, role in the cellular response to cisplatin.

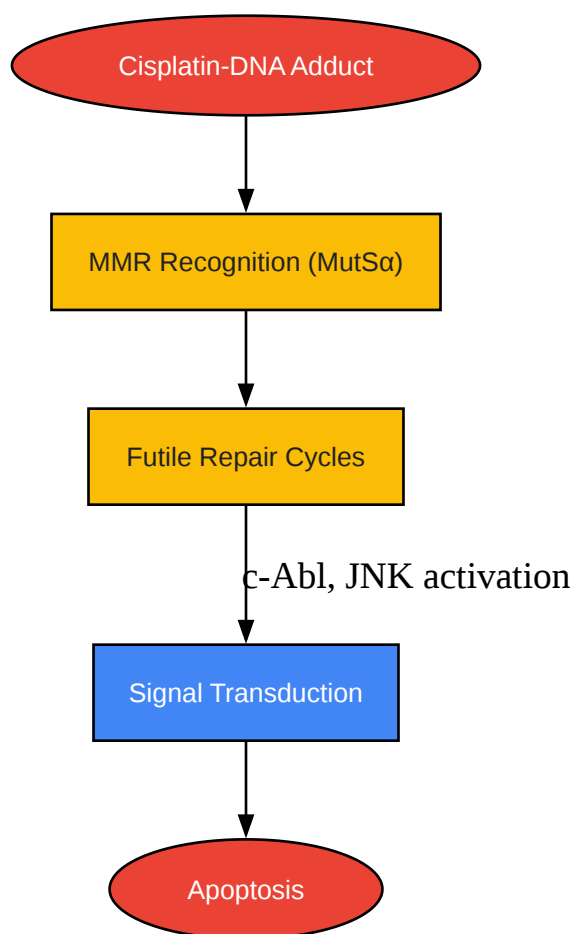
MMR-Mediated Cytotoxicity

In MMR-proficient cells, the MMR machinery, particularly the MutS α complex (MSH2-MSH6), recognizes cisplatin-DNA adducts.^{[11][13]} Instead of repairing these lesions, the persistent binding and futile attempts at repair by the MMR system are thought to signal for downstream apoptotic pathways.^[14] This process can involve the activation of signaling kinases such as c-Abl and JNK.^[2]

MMR Deficiency and Cisplatin Resistance

Conversely, cells deficient in MMR components, such as MLH1 or MSH2, often exhibit a low-level resistance to cisplatin.^{[15][16]} In the absence of a functional MMR system, the cisplatin adducts are not recognized in the same way, and the pro-apoptotic signaling cascade is not initiated.^[11] This allows the cells to tolerate the DNA damage to a greater extent.

Signaling Pathway: MMR-Mediated Apoptosis



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Caption: Mismatch Repair (MMR) recognition of cisplatin adducts leading to apoptosis.

Homologous Recombination (HR) Deficiency and Synthetic Lethality

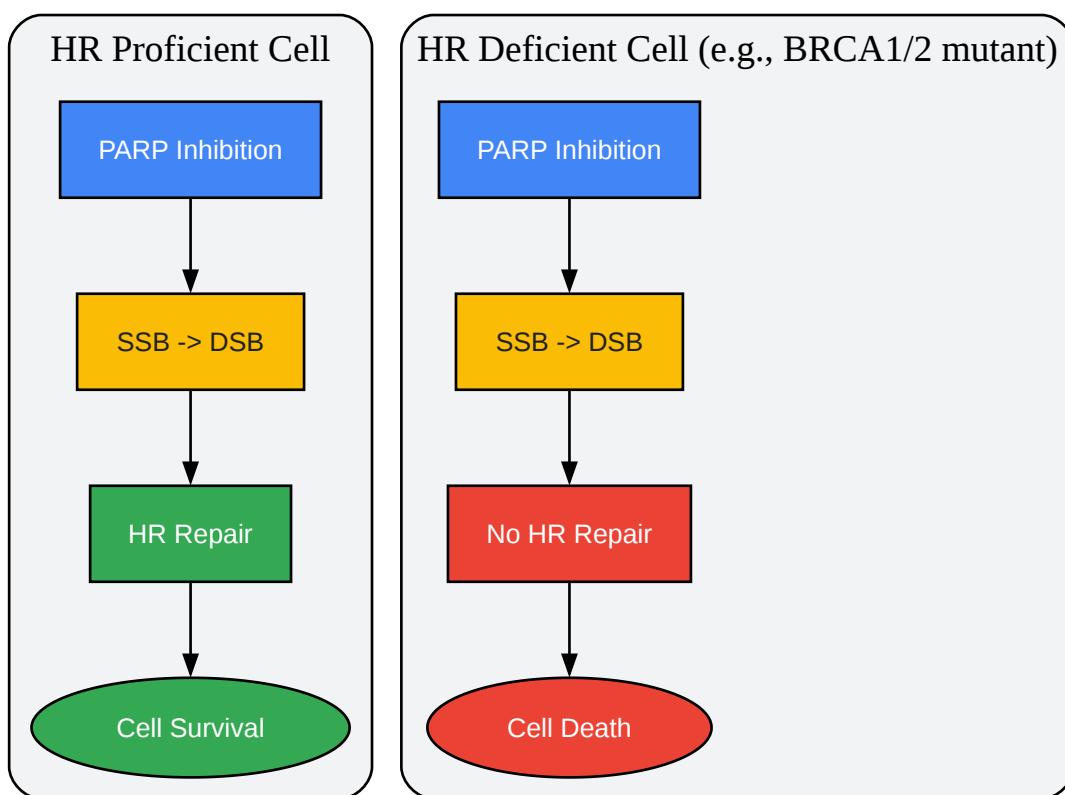
BRCA1/2 and Homologous Recombination

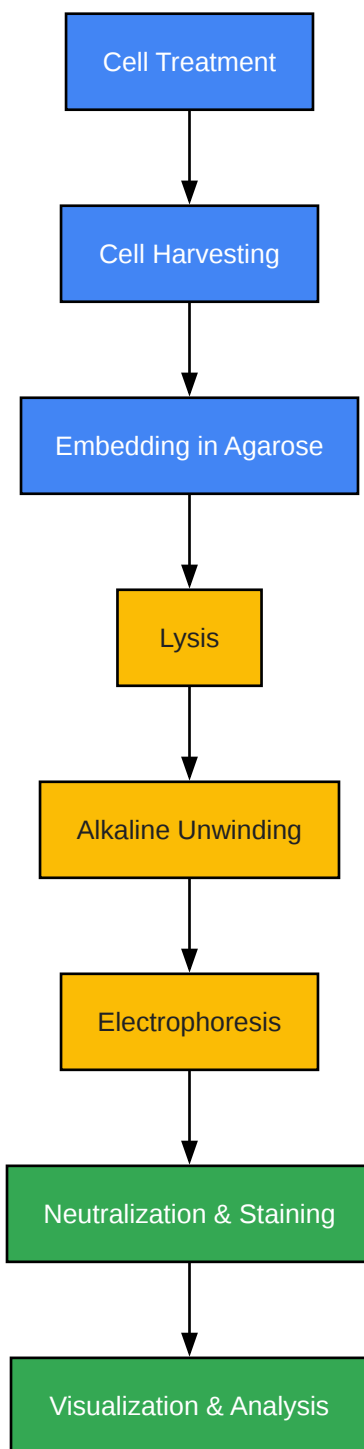
BRCA1 and BRCA2 are tumor suppressor proteins that play a critical role in the error-free repair of DNA double-strand breaks (DSBs) through the Homologous Recombination (HR) pathway.[17] While cisplatin primarily causes intrastrand crosslinks, these can be converted to more cytotoxic interstrand crosslinks (ICLs) and DSBs, particularly when encountered by the replication machinery.[6] Cells with mutations in BRCA1 or BRCA2 are deficient in HR and are therefore highly sensitive to agents that cause ICLs and DSBs, such as cisplatin.[6][17]

Synthetic Lethality with PARP Inhibitors

Poly(ADP-ribose) polymerase (PARP) is a key enzyme in the repair of single-strand breaks (SSBs).[18] In cells treated with a PARP inhibitor, SSBs accumulate and can be converted into DSBs during replication.[18] In HR-proficient cells, these DSBs can be repaired. However, in HR-deficient cells (e.g., BRCA1/2 mutant cells), the combination of PARP inhibition and the inability to repair DSBs leads to a massive accumulation of genomic instability and cell death. This concept is known as synthetic lethality.[18][19] The combination of cisplatin and PARP inhibitors can be particularly effective, as cisplatin increases the burden of DNA damage that requires HR for repair, while the PARP inhibitor simultaneously disables a key alternative repair pathway.[3][18]

Logical Relationship: Synthetic Lethality





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References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. Cellular Responses to Cisplatin-Induced DNA Damage - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Targeting DNA Damage Response and Repair to Enhance Therapeutic Index in Cisplatin-Based Cancer Treatment - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](#)
- [5. Mechanism of the formation of DNA–protein cross-links by antitumor cisplatin - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. novapublishers.com \[novapublishers.com\]](#)
- [7. Role of Nucleotide Excision Repair in Cisplatin Resistance - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Role of Nucleotide Excision Repair in Cisplatin Resistance \[mdpi.com\]](#)
- [9. aacrjournals.org \[aacrjournals.org\]](#)
- [10. Increased nucleotide excision repair in cisplatin-resistant ovarian cancer cells: role of ERCC1-XPF - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. Mismatch Repair Protein Deficiency Compromises Cisplatin-induced Apoptotic Signaling - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. DNA repair pathways and cisplatin resistance: an intimate relationship - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. Role of mismatch repair proteins in the processing of cisplatin interstrand cross-links - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. ROLE OF MISMATCH REPAIR PROTEINS IN THE PROCESSING OF CISPLATIN INTERSTRAND CROSS-LINKS - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. aacrjournals.org \[aacrjournals.org\]](#)
- [16. scielo.br \[scielo.br\]](#)
- [17. Secondary mutations as a mechanism of cisplatin resistance in BRCA2-mutated cancers - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. Enhancing synthetic lethality of PARP-inhibitor and cisplatin in BRCA-proficient tumour cells with hyperthermia - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. Targeting DNA repair for cancer treatment: Lessons from PARP inhibitor trials - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

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